

Cholesteryl 9-anthracenecarboxylate CAS number and chemical structure.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cholesteryl 9-anthracenecarboxylate

Cat. No.: B1311831

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Cholesteryl 9-anthracenecarboxylate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Cholesteryl 9-anthracenecarboxylate**, a fluorescent liquid crystalline molecule. It details the compound's chemical identity, including its CAS number and structure, and presents its known physicochemical properties. This document outlines a probable synthetic route with a detailed experimental protocol, based on established esterification methods. Furthermore, it explores the potential applications of **Cholesteryl 9-anthracenecarboxylate** in materials science as a liquid crystal and in biomedical research as a fluorescent probe, particularly within lipid-based drug delivery systems.

Chemical Identity and Properties

Cholesteryl 9-anthracenecarboxylate is an ester formed from the condensation of cholesterol and 9-anthracenecarboxylic acid. The planar anthracene moiety provides intrinsic fluorescence, while the bulky, chiral cholesterol group imparts liquid crystalline properties.

Chemical Structure:

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Table 1: Chemical Identifiers and Physical Properties

Property	Value	Reference
CAS Number	2641-40-9	[1][2][3][4]
Molecular Formula	C ₄₂ H ₅₄ O ₂	[1][2][3]
Molecular Weight	590.88 g/mol	[2]
IUPAC Name	[(3S,8S,9S,10R,13R,14S,17R)-10,13-dimethyl-17-[(2R)-6-methylheptan-2-yl]-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-yl]anthracene-9-carboxylate	[2]
Melting Point	196-197 °C	[1][2][3]
Appearance	White solid	[1]
Solubility	Soluble in organic solvents such as DMF.	[3]

Synthesis

While a specific detailed protocol for the synthesis of **Cholesteryl 9-anthracenecarboxylate** is not readily available in the searched literature, a standard esterification method, such as the Steglich esterification, can be employed. This method utilizes dicyclohexylcarbodiimide (DCC) as a coupling agent and 4-dimethylaminopyridine (DMAP) as a catalyst.

Proposed Experimental Protocol: Steglich Esterification

Materials:

- Cholesterol
- 9-Anthracenecarboxylic acid
- N,N'-Dicyclohexylcarbodiimide (DCC)
- 4-Dimethylaminopyridine (DMAP)
- Dichloromethane (DCM), anhydrous
- Sodium bicarbonate (NaHCO_3), saturated solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- In a round-bottom flask, dissolve cholesterol (1 equivalent) and 9-anthracenecarboxylic acid (1.1 equivalents) in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- Add 4-dimethylaminopyridine (0.1 equivalents) to the solution.

- In a separate container, dissolve N,N'-dicyclohexylcarbodiimide (1.2 equivalents) in a minimal amount of anhydrous dichloromethane.
- Slowly add the DCC solution to the reaction mixture at 0 °C (ice bath).
- Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, a white precipitate of dicyclohexylurea (DCU) will form. Filter the reaction mixture to remove the DCU.
- Wash the filtrate sequentially with a saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **Cholesteryl 9-anthracenecarboxylate**.
- Characterize the final product by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its structure and purity.

Potential Applications

Liquid Crystals

Cholesteryl esters are well-known for their thermotropic liquid crystalline properties, exhibiting cholesteric (chiral nematic) phases.[5] These materials are sensitive to temperature, and slight changes can induce color variations, making them useful in applications like thermometers and optical devices.[6][7] While specific phase transition temperatures for **Cholesteryl 9-anthracenecarboxylate** are not extensively documented, it is expected to exhibit a cholesteric phase upon melting before transitioning to an isotropic liquid at a higher temperature. The study of binary mixtures of cholesteryl esters has shown that transition temperatures can be tuned.[8]

Fluorescent Probes in Drug Delivery

The anthracene moiety in **Cholesteryl 9-anthracenecarboxylate** confers fluorescent properties.^{[9][10][11][12]} This intrinsic fluorescence, combined with the lipophilic nature of the cholesterol backbone, makes it a candidate for use as a fluorescent probe in lipid-based drug delivery systems like liposomes and nanoparticles.^{[13][14][15]} The probe can be incorporated into the lipid bilayer of these carriers, and its fluorescence characteristics may change in response to the local environment, allowing for the study of drug encapsulation, release, and interaction with cell membranes.

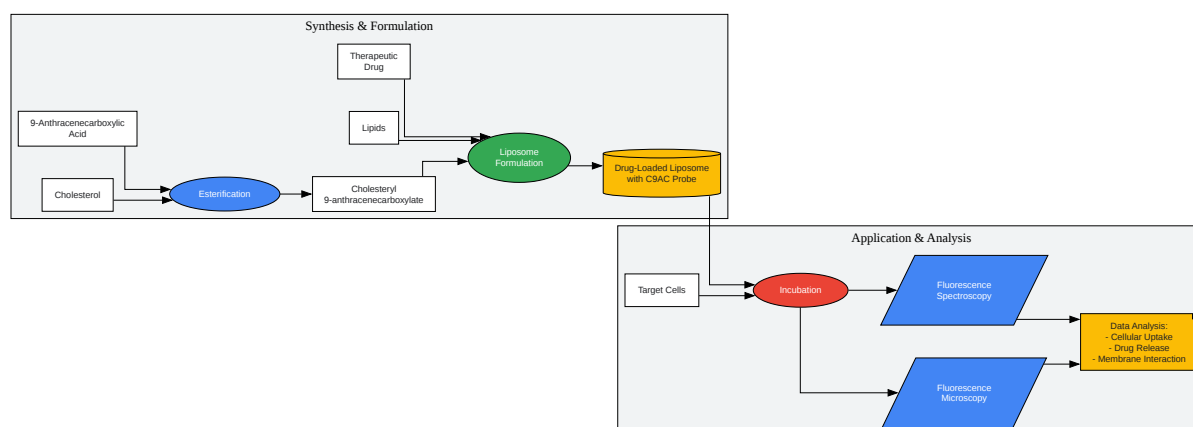
Table 2: Photophysical Properties of Related Anthracene Derivatives

Compound	Excitation Max (nm)	Emission Max (nm)	Quantum Yield (Φ)	Solvent	Reference
9-Anthracenecarboxylic acid	~365	Varies with solvent	0.27 (in ethanol)	Ethanol	^[16]
Anthracene	~355	~401	0.27	Ethanol	^[17]

Note: The specific quantum yield of **Cholesteryl 9-anthracenecarboxylate** is not reported in the provided search results. The values for 9-anthracenecarboxylic acid and anthracene are provided for reference.

Visualization of Conceptual Workflow

The following diagram illustrates a conceptual workflow for the application of **Cholesteryl 9-anthracenecarboxylate** as a fluorescent probe in a lipid-based drug delivery system.



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Caption: Conceptual workflow for the synthesis and application of **Cholesteryl 9-anthracenecarboxylate**.

This diagram outlines the synthesis of **Cholesteryl 9-anthracenecarboxylate** and its subsequent formulation into a drug-loaded liposome. The liposome, containing the fluorescent probe, is then used in cell-based assays where fluorescence techniques are employed to analyze its behavior.

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- To cite this document: BenchChem. [Cholesteryl 9-anthracenecarboxylate CAS number and chemical structure.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1311831#cholesteryl-9-anthracenecarboxylate-cas-number-and-chemical-structure]

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